

Application Notes and Protocols for 1-(1H-Benzo[d]triazol-1-one)

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Compound of Interest

Compound Name: 1-(1H-Benzo[d][1,2,3]triazol-1-yl)octan-1-one

Cat. No.: B1274498

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed guidelines for the safe handling, storage, and use of 1-(1H-Benzo[d]triazol-1-one) (also known as 1-acetyl-1H-benzotriazole), a versatile reagent in organic synthesis. Adherence to these protocols is crucial to ensure personnel safety and maintain the integrity of the compound.

Physicochemical and Safety Data

A summary of the key physical, chemical, and safety properties of 1-(1H-Benzo[d]triazol-1-one) is presented in the table below for quick reference.

Property	Value	Reference
Chemical Name	1-(1H-Benzo[d]triazol-1-yl)ethan-1-one	
Synonyms	1-acetyl-1H-benzotriazole, 1-Benzotriazol-1-yl-ethanone, N-Acetylbenzotriazole	[1][2][3]
CAS Number	18773-93-8	[1][3]
Molecular Formula	C ₈ H ₇ N ₃ O	[1]
Molecular Weight	161.16 g/mol	[1]
Appearance	White to brown solid	[1]
Melting Point	46-50 °C	[2]
Boiling Point	305.8±25.0 °C (Predicted)	[2][3]
Flash Point	>110 °C (>230.0 °F)	[2]
Purity	≥ 95%	[1]
Storage Temperature	0 - 8 °C	[1]
GHS Pictogram	GHS07 (Exclamation Mark)	
Signal Word	Warning	
Hazard Statements	H302: Harmful if swallowed	[3]
Hazard Codes	Xn (Harmful)	[2][3]

Health and Safety Information

2.1. Hazard Identification

1-(1H-Benzo[d]triazol-1-one) is classified as harmful if swallowed.[3] While specific data for this compound is limited, related benzotriazole derivatives are known to cause skin and eye irritation, and may cause respiratory irritation.[4][5]

2.2. First Aid Measures

- If Swallowed: Rinse mouth. Call a POISON CENTER or doctor/physician if you feel unwell.
[4]
- If on Skin: Wash with plenty of soap and water. If skin irritation occurs, get medical advice/attention.[4]
- If in Eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.[4]
- If Inhaled: Move person into fresh air and keep comfortable for breathing. Call a POISON CENTER or doctor/physician if you feel unwell.[6]

2.3. Personal Protective Equipment (PPE)

To minimize exposure, the following personal protective equipment should be worn when handling 1-(1H-Benzo[d]triazol-1-one):

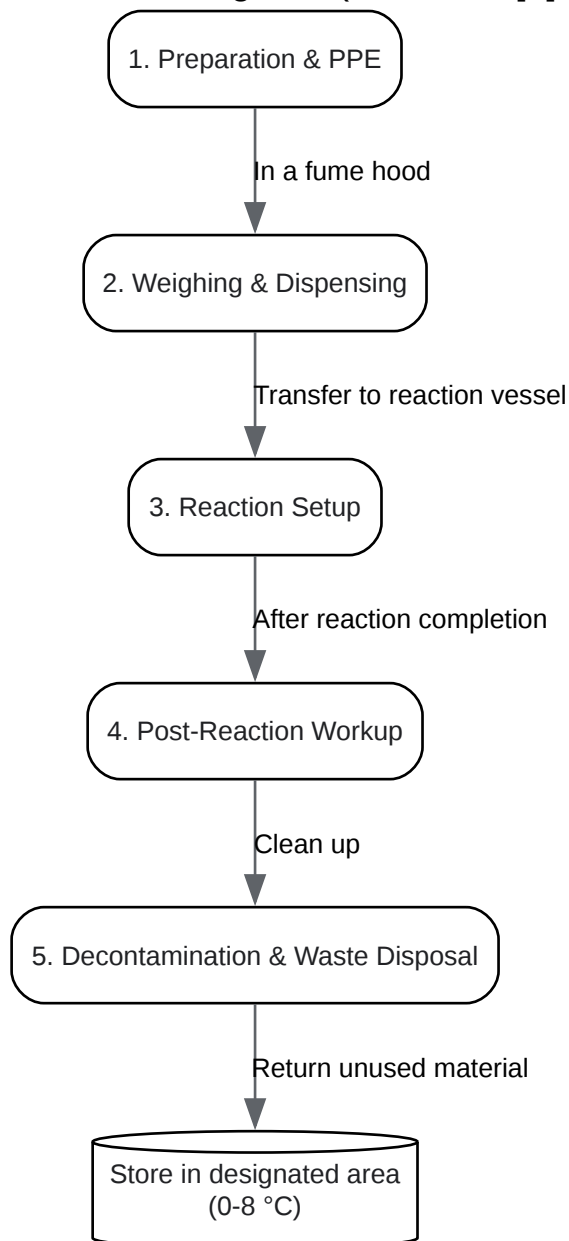
- Eye/Face Protection: Safety glasses with side-shields or goggles.[5]
- Skin Protection: Chemical-resistant gloves (e.g., nitrile rubber) and a lab coat.[5]
- Respiratory Protection: In case of insufficient ventilation or when handling large quantities that may generate dust, a NIOSH-approved respirator with a dust mask (type N95 or better) is recommended.[5]

Handling and Storage Protocols

3.1. General Handling Precautions

A standardized workflow for handling 1-(1H-Benzo[d]triazol-1-one) is outlined below to ensure safe laboratory practices.

Workflow for Safe Handling of 1-(1H-Benzo[d]triazol-1-one)



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Caption: Safe handling workflow for 1-(1H-Benzo[d]triazol-1-one).

3.1.1. Experimental Protocol: Weighing and Dispensing

- Ensure the work area, typically a chemical fume hood, is clean and free of clutter.
- Don the appropriate PPE as described in section 2.3.

- Retrieve the container of 1-(1H-Benzo[d]triazol-1-one) from its designated storage location (0-8 °C).[1]
- Allow the container to equilibrate to room temperature before opening to prevent moisture condensation.
- Carefully open the container in the fume hood.
- Use a clean, dry spatula to weigh the desired amount of the solid compound onto a weigh boat or into a suitable container.
- Avoid generating dust. If dust is observed, ensure respiratory protection is worn.
- Securely close the main container immediately after dispensing.
- Clean any spills on the balance and surrounding area promptly.

3.2. Storage

- Store 1-(1H-Benzo[d]triazol-1-one) in a tightly sealed container in a cool, dry, and well-ventilated area.[1][4]
- The recommended storage temperature is between 0 °C and 8 °C.[1]
- Keep away from incompatible materials such as strong oxidizing agents.[4]

3.3. Spill and Waste Disposal

- Spills: In case of a spill, avoid breathing dust.[6] Wear appropriate PPE, and gently sweep or vacuum the spilled solid. Place the collected material into a labeled container for waste disposal.[6]
- Waste Disposal: Dispose of unused material and contaminated waste in accordance with local, state, and federal regulations. Do not allow the material to enter drains or waterways.
[4]

Stability and Reactivity

4.1. Chemical Stability

1-(1H-Benzo[d]triazol-1-one) is stable under normal laboratory and recommended storage conditions.[4]

4.2. Incompatible Materials

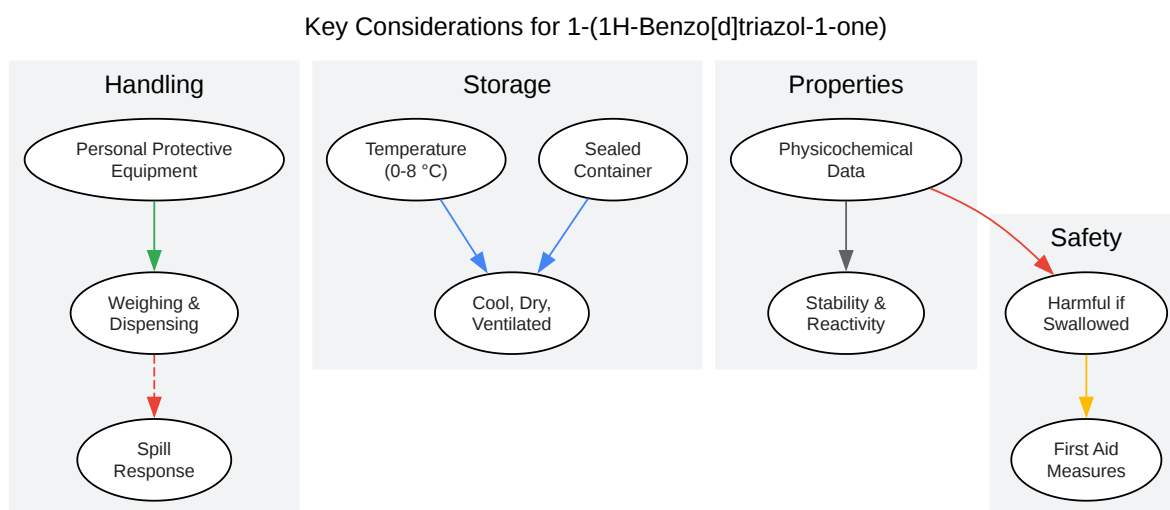
Avoid contact with strong oxidizing agents.[4]

4.3. Hazardous Decomposition Products

Under fire conditions, hazardous decomposition products may include carbon oxides and nitrogen oxides.[6]

Logical Relationship Diagram

The following diagram illustrates the logical relationships between the key aspects of handling and storing 1-(1H-Benzo[d]triazol-1-one).



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Caption: Interrelationships of handling, storage, and safety for the compound.

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